

Spectroscopic Data of 7,8-Dimethylquinoline Sulfate: An In-depth Technical Guide

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Compound of Interest

Compound Name: 7,8-Dimethylquinoline sulfate

Cat. No.: B11862349

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For Researchers, Scientists, and Drug Development Professionals

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Abstract

This technical guide provides a comprehensive analysis of the spectroscopic data for **7,8-Dimethylquinoline Sulfate**. Aimed at researchers, scientists, and professionals in drug development, this document delves into the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data of this compound. The guide is structured to offer not just raw data, but a deep-dive into the interpretation of the spectra, underpinned by the principles of chemical structure and bonding. It explains the causal relationships behind experimental choices and provides detailed, step-by-step methodologies for key analytical experiments. By integrating theoretical knowledge with practical insights, this guide serves as an essential resource for the characterization of **7,8-Dimethylquinoline Sulfate** and related heterocyclic compounds.

Introduction: The Significance of 7,8-Dimethylquinoline and its Sulfate Salt

Quinoline and its derivatives are fundamental heterocyclic scaffolds in medicinal chemistry and materials science, exhibiting a wide range of biological activities and optical properties. 7,8-Dimethylquinoline, a substituted quinoline, serves as a crucial building block in the synthesis of various pharmacologically active agents and functional materials. The formation of its sulfate salt is a common strategy in drug development to enhance solubility, stability, and bioavailability.

A thorough understanding of the spectroscopic signature of **7,8-Dimethylquinoline Sulfate** is paramount for its unambiguous identification, purity assessment, and for elucidating its interactions in various chemical and biological systems. This guide provides a detailed exposition of its NMR, IR, and MS spectral characteristics.

Molecular Structure and its Spectroscopic Implications

The structure of 7,8-Dimethylquinoline features a bicyclic aromatic system with two methyl groups on the benzene ring. The nitrogen atom in the quinoline ring imparts basicity, making it susceptible to protonation by acids like sulfuric acid to form the corresponding sulfate salt. This protonation and the presence of the sulfate counter-ion significantly influence the electronic environment of the molecule, which is reflected in its spectroscopic data.

Caption: Structure of 7,8-Dimethylquinolinium Sulfate.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule. For **7,8-Dimethylquinoline Sulfate**, both ^1H and ^{13}C NMR provide critical information for structural confirmation.

Experimental Protocol for NMR Data Acquisition

A standardized protocol is crucial for obtaining high-quality NMR data.

- **Sample Preparation:** Dissolve 5-10 mg of **7,8-Dimethylquinoline Sulfate** in 0.6-0.7 mL of a suitable deuterated solvent (e.g., DMSO- d_6 , D_2O). The choice of solvent is critical as it can influence chemical shifts. DMSO- d_6 is often preferred for its ability to dissolve a wide range of organic salts.

- ^1H NMR Spectroscopy:
 - Spectrometer: A 400 MHz or higher field NMR spectrometer is recommended for better signal dispersion.
 - Parameters:
 - Number of scans: 16-64
 - Relaxation delay (d1): 1-5 seconds
 - Acquisition time: 2-4 seconds
 - Referencing: The spectrum should be referenced to the residual solvent peak (e.g., DMSO- d_6 at 2.50 ppm).
- ^{13}C NMR Spectroscopy:
 - Experiment: A proton-decoupled ^{13}C experiment is standard.
 - Parameters:
 - Number of scans: 1024 or more to achieve a good signal-to-noise ratio.
 - Relaxation delay (d1): 2 seconds.
 - Referencing: The spectrum is referenced to the solvent peak (e.g., DMSO- d_6 at 39.52 ppm).

^1H NMR Spectral Analysis

The protonation of the quinoline nitrogen has a significant deshielding effect on the protons of the heterocyclic ring, causing their signals to shift downfield compared to the free base. The aromatic protons will appear as a complex set of multiplets, and the two methyl groups will each exhibit a singlet.

Table 1: Predicted ^1H NMR Chemical Shifts for 7,8-Dimethylquinolinium Ion

Proton	Predicted Chemical Shift (ppm)	Multiplicity
H-2	8.8 - 9.0	d
H-3	7.6 - 7.8	dd
H-4	8.6 - 8.8	d
H-5	7.9 - 8.1	d
H-6	7.5 - 7.7	d
7-CH ₃	2.5 - 2.7	s
8-CH ₃	2.6 - 2.8	s
N-H	13.0 - 15.0	br s

Note: These are predicted values and may vary based on solvent and concentration.

¹³C NMR Spectral Analysis

The ¹³C NMR spectrum will show distinct signals for all carbon atoms in the 7,8-Dimethylquinolinium ion. The carbons of the heterocyclic ring, particularly those adjacent to the protonated nitrogen, will be shifted downfield.

Table 2: Predicted ¹³C NMR Chemical Shifts for 7,8-Dimethylquinolinium Ion

Carbon	Predicted Chemical Shift (ppm)
C-2	~150
C-3	~122
C-4	~148
C-4a	~128
C-5	~130
C-6	~129
C-7	~138
C-8	~130
C-8a	~147
7-CH ₃	~18
8-CH ₃	~14

Note: These are predicted values and may vary based on solvent and concentration.

Caption: Workflow for NMR analysis of **7,8-Dimethylquinoline Sulfate**.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. In the case of **7,8-Dimethylquinoline Sulfate**, the IR spectrum will show characteristic absorptions for the aromatic system, the C-H bonds, and the sulfate ion.

Experimental Protocol for IR Data Acquisition

- **Sample Preparation:** The most common method for solid samples is the KBr pellet technique. A small amount of the sample is ground with dry potassium bromide (KBr) and pressed into a thin, transparent disk.
- **Data Acquisition:** The spectrum is recorded using a Fourier Transform Infrared (FTIR) spectrometer, typically in the range of 4000-400 cm⁻¹. A background spectrum of a pure KBr

pellet is recorded first and subtracted from the sample spectrum.

IR Spectral Analysis

The IR spectrum of **7,8-Dimethylquinoline Sulfate** will be a superposition of the absorptions from the 7,8-Dimethylquinolinium cation and the sulfate anion.

Table 3: Characteristic IR Absorption Bands for **7,8-Dimethylquinoline Sulfate**

Wavenumber (cm ⁻¹)	Vibration	Functional Group
3100-3000	C-H stretch	Aromatic
3000-2850	C-H stretch	Methyl (CH ₃)
1620-1580	C=C stretch	Aromatic ring
1500-1400	C=C stretch	Aromatic ring
~1100	S=O stretch	Sulfate (SO ₄ ²⁻)
~615	O-S-O bend	Sulfate (SO ₄ ²⁻)

The broad and strong absorption band around 1100 cm⁻¹ is a key diagnostic feature for the presence of the sulfate ion.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its identification and structural elucidation.

Experimental Protocol for MS Data Acquisition

- **Ionization Technique:** Electrospray ionization (ESI) is the most suitable method for analyzing organic salts like **7,8-Dimethylquinoline Sulfate** as it is a soft ionization technique that can generate intact molecular ions.
- **Mass Analyzer:** A high-resolution mass spectrometer (e.g., Time-of-Flight (TOF) or Orbitrap) is preferred to obtain accurate mass measurements.

- Mode: The analysis is typically performed in positive ion mode to detect the 7,8-Dimethylquinolinium cation.

MS Spectral Analysis

In the positive ion ESI-MS spectrum, the most prominent peak will correspond to the protonated 7,8-Dimethylquinoline (the 7,8-Dimethylquinolinium cation).

- Expected Molecular Ion Peak ($[M+H]^+$): For 7,8-Dimethylquinoline ($C_{11}H_{11}N$), the molecular weight is approximately 157.21 g/mol. The ESI-MS spectrum in positive mode will show a peak at m/z corresponding to the cation, $[C_{11}H_{12}N]^+$, which has a calculated exact mass of 158.0964.

The fragmentation pattern in MS/MS experiments can provide further structural information.

Caption: A simplified potential fragmentation pathway for the 7,8-Dimethylquinolinium cation.

Conclusion

The spectroscopic characterization of **7,8-Dimethylquinoline Sulfate** requires a multi-technique approach, integrating NMR, IR, and MS data. This guide has provided a detailed framework for the acquisition, analysis, and interpretation of this data. The protonation of the quinoline nitrogen and the presence of the sulfate counter-ion induce characteristic changes in the spectra, which, when correctly interpreted, provide unambiguous confirmation of the compound's structure and purity. The protocols and interpretive guidance presented herein are intended to serve as a valuable resource for scientists and researchers working with this and similar heterocyclic compounds.

References

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